Unveiling the Atomic Blueprint of Ammonium Cupric Chloride: A Comparative Guide

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Compound of Interest

Compound Name:	*Ammonium cupric chloride*
CAS No.:	*15610-76-1*
Cat. No.:	*B094644*

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For researchers, scientists, and professionals in drug development, a thorough understanding of a compound's crystal structure is paramount. This guide provides a cross-verification of the crystal structure of **ammonium cupric chloride** dihydrate ($(NH_4)_2CuCl_4 \cdot 2H_2O$) with published crystallographic data, offering a direct comparison to facilitate research and development efforts.

This guide summarizes key quantitative data in a structured table, details the experimental protocols for synthesis and analysis, and presents a visual workflow for the cross-verification process.

Structural Data Comparison

The crystallographic data for **ammonium cupric chloride** dihydrate reveals a tetragonal crystal system. Below is a comparison of the unit cell parameters obtained from published sources.

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Parameter	Published Data (Chrobak, 1934)[1]	Published Data (Narsimlu & Siva Kumar, 2002)[2][3]
Crystal System	Tetragonal	Tetragonal
Space Group	$P4_2/mnm$	-
a (Å)	7.595	7.58
b (Å)	7.595	-
c (Å)	7.965	7.95
α (°)	90	90
β (°)	90	90
γ (°)	90	-

Note: More detailed atomic coordinates and bond lengths can be obtained from Crystallographic Information Files (CIFs) available in databases like the Crystallography Open Database (COD) and the Cambridge Structural Database (CSD).

Experimental Protocols

Synthesis of **Ammonium Cupric Chloride** Dihydrate Single Crystals

The synthesis of high-quality single crystals of **ammonium cupric chloride** dihydrate is typically achieved through the slow evaporation method.[4][5][6][7][8] This technique allows for the gradual formation of a well-ordered crystal lattice.

Materials:

- Copper(II) chloride ($CuCl_2$)
- Ammonium chloride (NH_4Cl)
- Distilled water

Procedure:

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- Prepare a saturated aqueous solution containing a 1:2 molar ratio of copper(II) chloride to ammonium chloride.[9]
- Gently heat the solution to ensure all solids are dissolved.
- Filter the warm solution to remove any impurities.
- Transfer the clear solution to a clean crystallizing dish.
- Cover the dish with a perforated film (e.g., Parafilm with small holes) to allow for slow evaporation of the solvent.[5]
- Place the dish in a vibration-free environment at a constant temperature.
- Monitor the setup over several days to weeks for the formation of blue-green, well-defined single crystals.[6]

Single-Crystal X-ray Diffraction (SCXRD) Analysis

The determination of the crystal structure is performed using single-crystal X-ray diffraction.[10] This technique provides precise information about the arrangement of atoms within the crystal.

Instrumentation:

- Single-crystal X-ray diffractometer equipped with a suitable X-ray source (e.g., Mo Kα or Cu Kα radiation) and a detector.

Procedure:

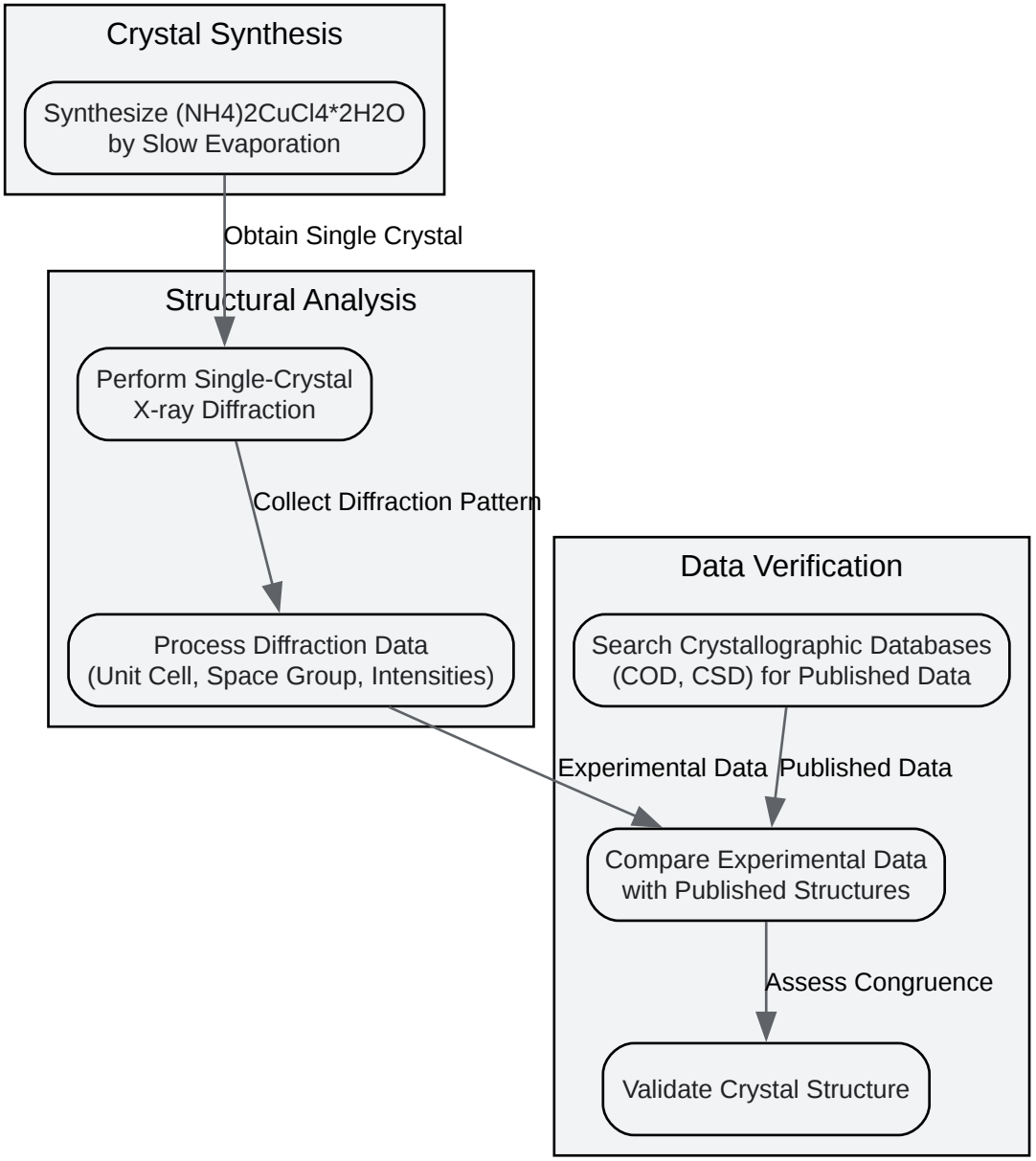
- A suitable single crystal of **ammonium cupric chloride** dihydrate is carefully selected and mounted on a goniometer head.
- The crystal is placed in the X-ray beam and cooled to a low temperature (e.g., 100 K) to minimize thermal vibrations.
- A series of X-ray diffraction images are collected as the crystal is rotated through a range of angles.

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- The collected data is processed to determine the unit cell parameters, space group, and the intensities of the diffraction spots.
- The crystal structure is then solved and refined using specialized software to obtain the final atomic coordinates and geometric parameters.[10]

Logical Workflow for Cross-Verification

The following diagram illustrates the logical workflow for the cross-verification of the **ammonium cupric chloride** dihydrate structure with published data.



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Caption: Workflow for structural cross-verification.

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